

Investigating TAAR1 agonist 1 effects on serotonergic neurons

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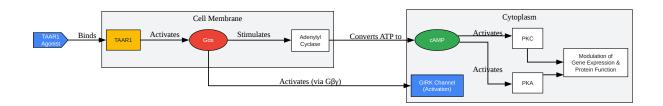


Core Signaling Pathways of TAAR1

TAAR1 is a Gαs-coupled receptor.[1] Its activation by an agonist initiates a canonical signaling cascade that ultimately modulates neuronal excitability and function. The primary mechanism involves the production of cyclic AMP (cAMP) and the subsequent activation of protein kinases. [2] Additionally, TAAR1 activation influences ion channel activity, which is central to its inhibitory effect on neuron firing.[3]

Intracellular Signaling Cascade

The primary signaling pathway for TAAR1 is detailed below.



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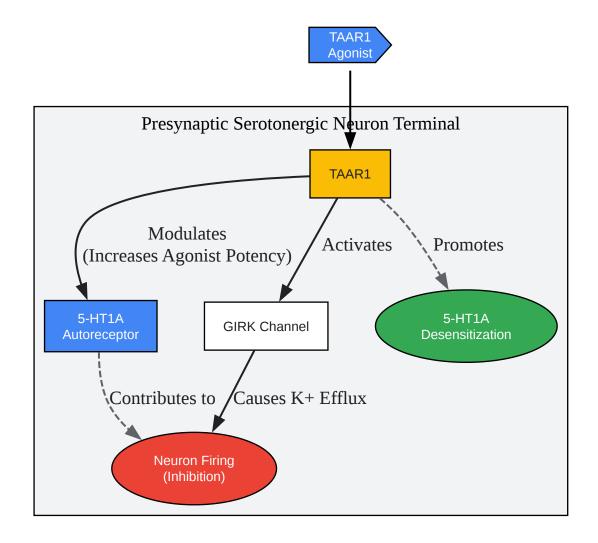


Caption: TAAR1 intracellular signaling cascade.

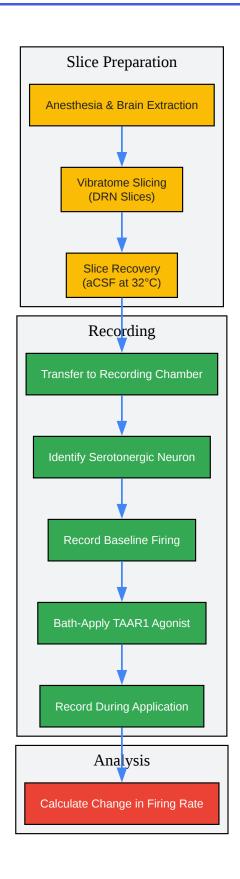
Interaction with 5-HT1A Autoreceptors

TAAR1 activation does not occur in isolation. On serotonergic neurons, it has a significant functional interaction with 5-HT1A autoreceptors, which are inhibitory Gαi-coupled receptors that regulate neuronal activity. TAAR1 activation has been shown to increase the potency of 5-HT1A agonists and is necessary for the desensitization of these autoreceptors.[3][4] This interaction suggests that TAAR1 can fine-tune the primary feedback mechanism of the serotonergic system.









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